Technical Whitepaper: Spectroscopic Characterization of Isopropyl-d7 Paraben

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Compound of Interest	
Compound Name:	*Isopropyl-d7 Paraben*
CAS No.:	*1432063-95-0*
Cat. No.:	*B565422*

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Introduction & Application Context

Isopropyl-d7 Paraben is the isotopically labeled analog of Isopropyl Paraben, where the seven hydrogen atoms of the isopropyl ester chain are replaced by deuterium (

H).

- Primary Utility: Internal Standard (IS) for isotope dilution mass spectrometry.
- Mechanism: It co-elutes with the analyte (Isopropyl Paraben) but is mass-resolved (M+7).
- Critical Quality Attribute (CQA): Isotopic purity (>98% D). The presence of residual protons (H) in the isopropyl chain leads to "M+0" interference, biasing quantitation.[1] NMR is the definitive tool to validate this purity.

Structural Definition

- Chemical Formula:
- Molecular Weight: ~187.24 g/mol (vs. 180.20 g/mol for unlabeled)

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- Deuteration Site: The isopropyl moiety

  .

Experimental Protocol: NMR Acquisition

To ensure reproducible spectral data, the following acquisition parameters are recommended.

Sample Preparation[1]

- Solvent Selection:Chloroform-d (

) is the standard solvent. It prevents exchange of the phenolic proton (unlike

) and provides excellent solubility. DMSO-

  is an alternative if the phenolic proton signal is critical and broadening is observed in chloroform.

- Concentration: 10–15 mg in 0.6 mL solvent (for high S/N ratio on 13C).
- Internal Reference: TMS (Tetramethylsilane) at 0.00 ppm.

Instrument Parameters (400 MHz+)

- 1H NMR:
  - Pulse Angle: 30°[1]
  - Relaxation Delay (D1):

    5 seconds (critical for accurate integration of residual peaks).
  - Scans: 16–32.
- 13C NMR:
  - Decoupling: Proton-decoupled (Waltz-16 or similar).
  - Relaxation Delay: 2–3 seconds.

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- Scans:

  1024 (due to splitting of signal intensity by Deuterium).

1H NMR Spectral Analysis

In the proton spectrum, the defining characteristic of the d7-analog is the absence of the isopropyl signals.

Comparative Shift Table ( )

Assignment	Proton Count	Unlabeled (Standard) (ppm)	Labeled (d7-Analog) (ppm)	Multiplicity (Unlabeled)
Aromatic (H-2, H-6)	2H	7.90 - 7.95	7.90 - 7.95	Doublet (AA'BB')
Aromatic (H-3, H-5)	2H	6.85 - 6.90	6.85 - 6.90	Doublet (AA'BB')
Phenolic -OH	1H	~5.8 - 6.5 (broad)	~5.8 - 6.5	Singlet (Broad)
Isopropyl -CH-	1H	5.20 - 5.25	Silent (Residual < 1%)	Septet
Isopropyl -CH3	6H	1.35 - 1.40	Silent (Residual < 1%)	Doublet

Interpretation & Purity Calculation

The "Silent Region" (1.0–5.5 ppm, excluding solvent) is the quality control zone.

- Validation Step: Integrate the aromatic region (set to 4.00 H).
- Purity Check: Integrate the regions at 5.2 ppm and 1.35 ppm.
- Calculation:

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(Note: For high purity d7, these integrals should be effectively zero/baseline noise).

13C NMR Spectral Analysis

The Carbon-13 spectrum confirms the presence of the deuterium label through C-D coupling and Isotope Shifts. Deuterium (

H) has a spin of 1, causing carbon signals to split into multiplets (

).

Comparative Shift Table ( )

Carbon Assignment	Unlabeled (ppm)	Labeled (d7) (ppm)	Multiplicity (Labeled)	J-Coupling ( )
C=O (Ester)	166.4	166.4	Singlet	-
C-4 (Aromatic C-OH)	160.2	160.2	Singlet	-
C-2,6 (Aromatic)	131.9	131.9	Singlet	-
C-1 (Aromatic C-CO)	122.8	122.8	Singlet	-
C-3,5 (Aromatic)	115.2	115.2	Singlet	-
Isopropyl -CH-	68.5	~67.8 - 68.0	Triplet (1:1:1)	~22 Hz
Isopropyl -CH3	22.0	~21.2 - 21.5	Septet	~20 Hz

Mechanistic Insight[1]

- Upfield Isotope Shift: The deuterated carbons appear 0.5–0.8 ppm upfield relative to the protonated analog. This is a standard

  -isotope effect.

- Multiplet Structure:

  - Methine (-CD-): Attached to 1 Deuterium (

). Multiplicity =

. Result: Triplet.

- Methyl (-CD3): Attached to 3 Deuteriums (

). Multiplicity =

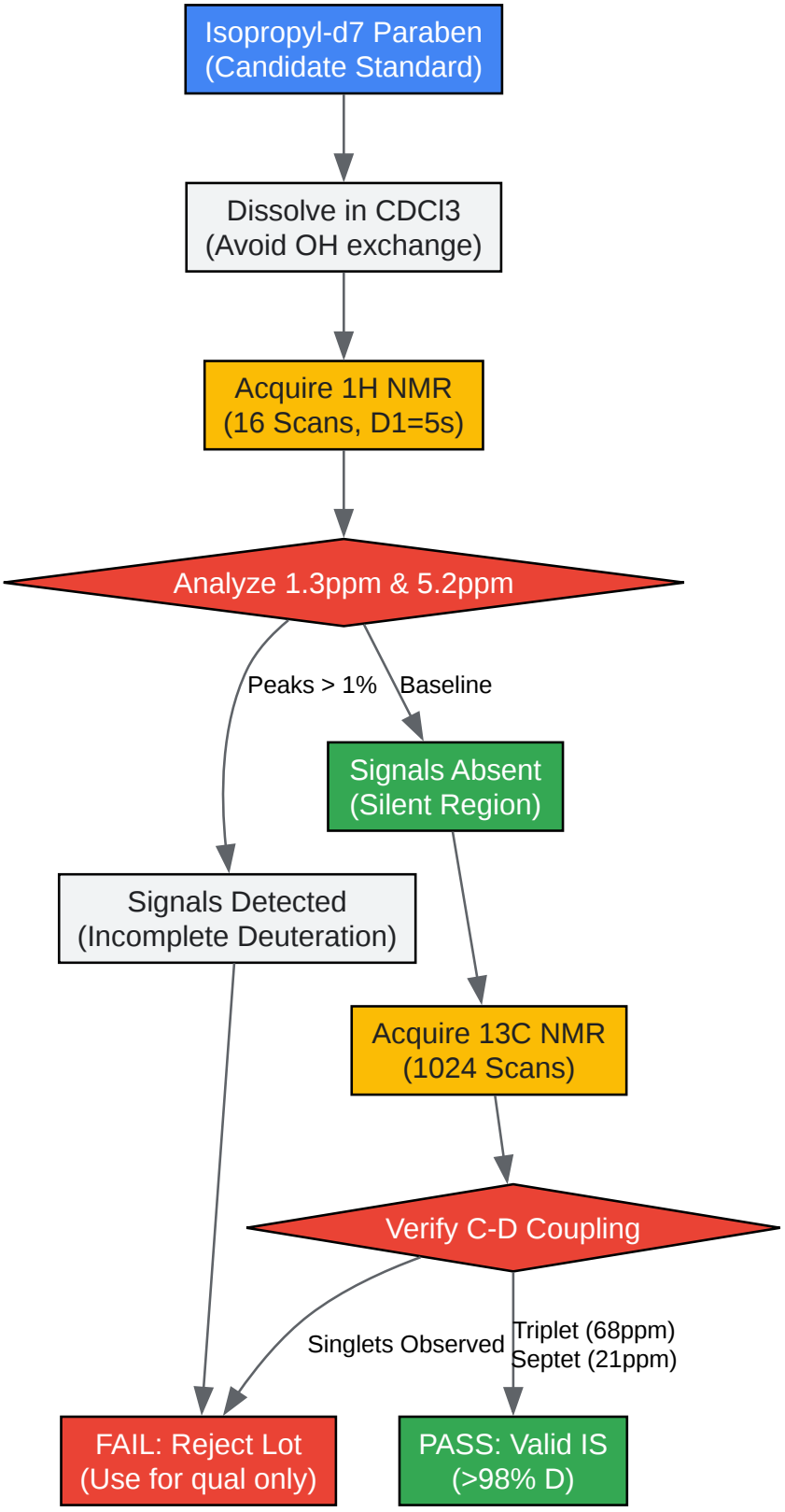
  .[2] Result: Septet.

- Note: Due to the lower NOE enhancement and splitting, these signals will be significantly less intense than the aromatic carbons.

Visualization of Analytical Workflow

The following diagram illustrates the decision logic for validating **Isopropyl-d7 Paraben** using NMR.

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Figure 1: Analytical workflow for validating the isotopic purity of **Isopropyl-d7 Paraben**.

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References

- National Center for Biotechnology Information (2025).Isopropylparaben | C10H12O3 | CID 20161. PubChem Compound Summary. Retrieved February 9, 2026, from [Link]

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Sources

- 1. NP-MRD: 1H NMR Spectrum (1D, 400 MHz, H2O, predicted) (NP0156754) [np-mrd.org]
- 2. Isopropylparaben | C10H12O3 | CID 20161 - PubChem [pubchem.ncbi.nlm.nih.gov]
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